

Physical properties of tert-Butyl hex-5-ynoate (boiling point, density)

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Compound of Interest

Compound Name: *tert-Butyl hex-5-ynoate*

Cat. No.: B3152359

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Physical Properties of tert-Butyl hex-5-ynoate: A Technical Overview

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This technical guide provides a summary of the known physical properties of **tert-Butyl hex-5-ynoate**, a key intermediate in organic synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing. Due to a lack of available experimental data in the public domain, this paper presents predicted values for boiling point and density and outlines general experimental protocols for the determination of these properties in liquid esters.

Summary of Physical Properties

The physical properties of **tert-Butyl hex-5-ynoate** are not extensively documented in publicly accessible literature. However, computational predictions provide estimates for its boiling point and density. These predicted values are summarized in the table below.

Physical Property	Predicted Value
Boiling Point	209.7 ± 23.0 °C
Density	0.929 ± 0.06 g/cm ³

Note: These values are computationally predicted and have not been experimentally verified.

Experimental Protocols

While specific experimental procedures for determining the boiling point and density of **tert-Butyl hex-5-ynoate** are not available, standard methodologies for liquid esters can be applied. The following are generalized protocols for these determinations.

Determination of Boiling Point

The boiling point of a liquid, such as an ester, is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common laboratory method for determining the boiling point is distillation.

Apparatus:

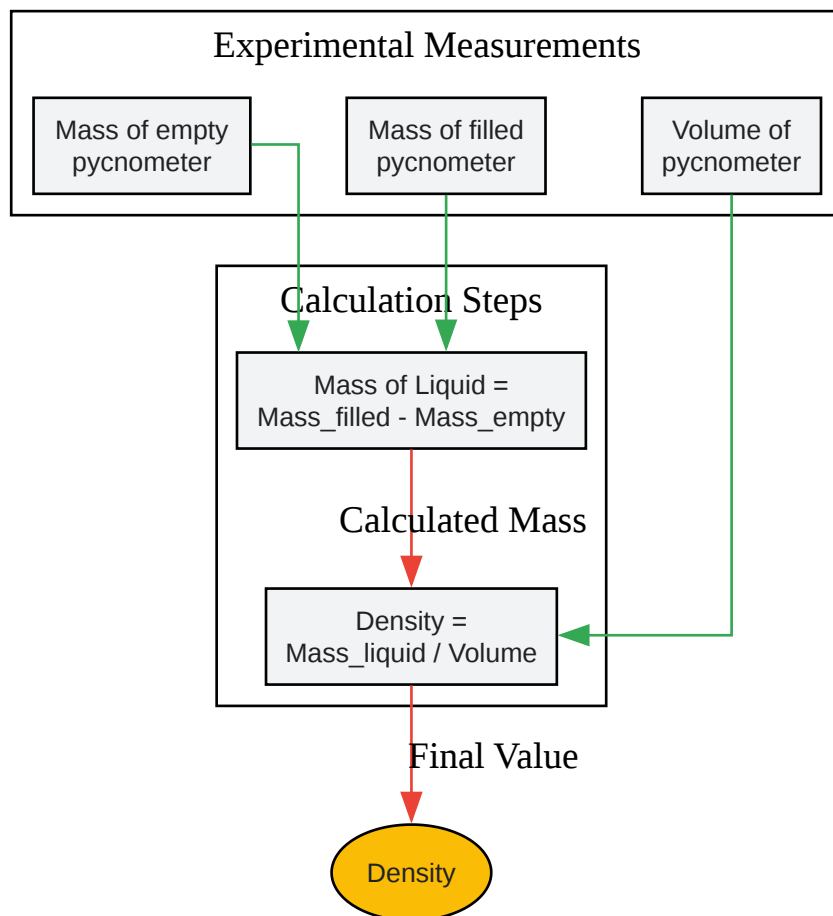
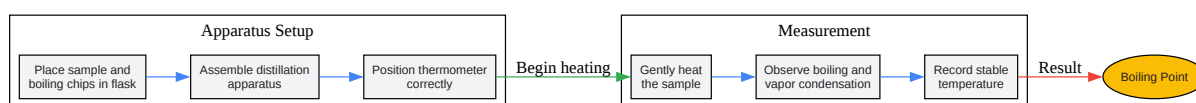
- Round-bottom flask
- Heating mantle or oil bath
- Distillation head with a condenser
- Thermometer
- Receiving flask
- Boiling chips

Procedure:

- A sample of the liquid ester is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
- The flask is gently heated.

- As the liquid boils, the vapor rises, and when it reaches the condenser, it cools and condenses back into a liquid, which is collected in the receiving flask.
- The temperature is recorded when it stabilizes, which indicates the boiling point of the substance at the given atmospheric pressure.

The following diagram illustrates a generalized workflow for the experimental determination of a boiling point.



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